

storage and handling guidelines for 2,4,5-Trihydroxybenzaldehyde

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Compound of Interest

Compound Name: 2,4,5-Trihydroxybenzaldehyde

Cat. No.: B1348259

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Technical Support Center: 2,4,5-Trihydroxybenzaldehyde

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **2,4,5-Trihydroxybenzaldehyde**. It includes troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2,4,5-Trihydroxybenzaldehyde**?

A1: **2,4,5-Trihydroxybenzaldehyde** should be stored in a tightly closed container in a dry and well-ventilated place.^{[1][2][3]} It is recommended to store it at temperatures between 10°C and 25°C.^[4] The compound is also noted to be air-sensitive, so storing it under an inert gas like nitrogen or argon is advisable for long-term stability.^{[2][3]}

Q2: What are the primary hazards associated with **2,4,5-Trihydroxybenzaldehyde**?

A2: This compound is classified as a hazardous substance. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][5][6][7][8]} Ingestion and inhalation should be avoided.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **2,4,5-Trihydroxybenzaldehyde**, it is crucial to wear appropriate personal protective equipment. This includes chemical-resistant gloves, safety goggles or a face shield to protect the eyes, and a lab coat.^{[6][7]} If there is a risk of generating dust, a NIOSH-approved N95 dust mask or a respirator should be used.

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.^[5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.^[5]
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.^[5]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Call a physician or poison control center immediately.

Q5: Is **2,4,5-Trihydroxybenzaldehyde** soluble in water?

A5: Based on information for similar trihydroxybenzaldehyde compounds, it is expected to have low solubility in water. For experimental purposes, it is common to first dissolve the compound in an organic solvent.

Storage and Handling Guidelines

Proper storage and handling are critical to maintain the integrity of **2,4,5-Trihydroxybenzaldehyde** and ensure the safety of laboratory personnel.

Quantitative Data Summary

Parameter	Recommendation	Citations
Storage Temperature	10°C to 25°C	[4]
Storage Conditions	Tightly closed container, dry, well-ventilated area, under inert gas (e.g., Nitrogen)	[1][2][3]
Incompatible Materials	Strong oxidizing agents, strong bases	[3]
Appearance	Light brown to amber or dark green powder/crystal	[5][9]
Melting Point	223-225 °C	[6]

Experimental Protocols: Preparing a Stock Solution

Given the low aqueous solubility, a common protocol for preparing this compound for use in aqueous experimental systems (e.g., cell culture) is as follows:

- Select an appropriate organic solvent: Dimethyl sulfoxide (DMSO) is a common choice for creating stock solutions of poorly water-soluble compounds.
- Prepare a concentrated stock solution: Accurately weigh the desired amount of **2,4,5-Trihydroxybenzaldehyde** and dissolve it in a minimal amount of the chosen organic solvent to create a high-concentration stock solution (e.g., 10 mM or 100 mM). Ensure the compound is fully dissolved.
- Storage of stock solution: Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.
- Dilution for experiments: On the day of the experiment, thaw an aliquot of the stock solution and dilute it to the final desired concentration in your aqueous experimental medium (e.g., cell culture media, buffer). It is crucial to add the stock solution to the aqueous medium while vortexing or stirring to ensure rapid and even dispersion.

Troubleshooting Guide

This guide addresses common problems that may arise during experiments involving **2,4,5-Trihydroxybenzaldehyde**.

Problem: The compound precipitates out of solution when I add it to my aqueous buffer or media.

Cause: This is a common issue for compounds with low aqueous solubility. Precipitation can occur if the final concentration exceeds its solubility limit in the aqueous medium or if the concentration of the organic co-solvent (like DMSO) is too low to maintain solubility.

Solution Workflow:

Caption: Troubleshooting workflow for compound precipitation.

Problem: I am observing a change in the color of my compound or solution over time.

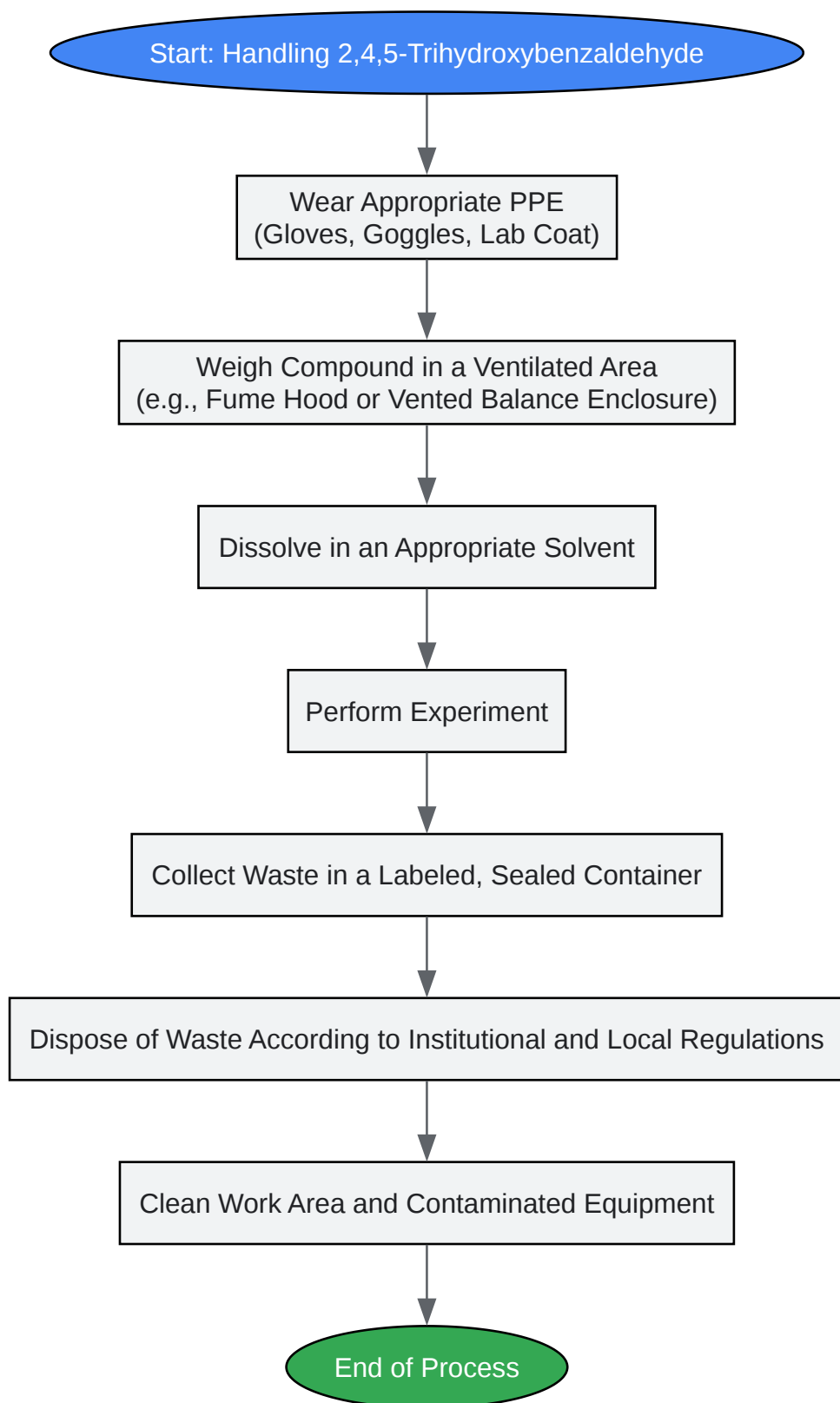
Cause: **2,4,5-Trihydroxybenzaldehyde** is a phenolic compound, which can be susceptible to oxidation, especially when exposed to air, light, or basic pH conditions. Oxidation can lead to a color change and a potential loss of biological activity.

Solution Workflow:

Caption: Troubleshooting workflow for suspected compound degradation.

Safe Handling and Disposal Workflow

A logical workflow for the safe handling and disposal of **2,4,5-Trihydroxybenzaldehyde** is essential to minimize risk.



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Caption: Workflow for safe handling and disposal.

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